

In-Depth Technical Guide: Methyl 3-methoxy-4-methylbenzoate

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Compound of Interest

Compound Name: *Methyl 3-methoxy-4-methylbenzoate*

Cat. No.: *B146591*

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CAS Number: 3556-83-0

This technical guide provides a comprehensive overview of the safety, handling, and physicochemical properties of **Methyl 3-methoxy-4-methylbenzoate**. The information is intended for researchers, scientists, and professionals in drug development and other scientific fields who may handle or utilize this compound.

Chemical and Physical Properties

Methyl 3-methoxy-4-methylbenzoate is a solid organic compound. The following table summarizes its key chemical and physical properties.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ O ₃	[1][2]
Molecular Weight	180.20 g/mol	[1][3]
Appearance	White to off-white solid/powder/crystal	M/s Asmee Chemicals Private Limited
Melting Point	50-54 °C	[3][4]
Boiling Point	119-120 °C at 1 mmHg	
Flash Point	110 °C (230 °F) - closed cup	[3]
Density	1.075 g/cm ³ (Predicted)	
Solubility	Limited solubility in water; soluble in organic solvents like ethanol and ether.	

Hazard Identification and Classification

Methyl 3-methoxy-4-methylbenzoate is classified as a hazardous substance. The GHS hazard classifications are summarized below.

Hazard Class	Category	GHS Code	Description
Skin Irritation	2	H315	Causes skin irritation
Eye Irritation	2	H319	Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335	May cause respiratory irritation

Signal Word: Warning[3]

Hazard Statements:

- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

Safety and Handling

Proper handling and storage procedures are crucial to ensure safety when working with **Methyl 3-methoxy-4-methylbenzoate**.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended:

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles.
Skin Protection	Protective gloves (e.g., nitrile rubber), lab coat.
Respiratory Protection	Dust mask (e.g., type N95) or a multi-purpose combination respirator cartridge, especially where dust is generated.

Handling and Storage

- Handling: Use in a well-ventilated area. Avoid breathing dust. Avoid contact with skin and eyes. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[3]
- Storage: Store in a cool, dry, well-ventilated place. Keep container tightly closed. Store locked up.[3]

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **Methyl 3-methoxy-4-methylbenzoate** are not publicly available. The hazard classifications are based on data from suppliers and regulatory bodies.

Biological Activity and Signaling Pathways

Potential Therapeutic Applications

One study suggests that 3-Methoxy-4-methylbenzoic acid methyl ester may act as a potent inhibitor of the neurotoxic effects of β -amyloid peptide (A β).^[5] This indicates a potential therapeutic role in Alzheimer's disease by inhibiting A β fibrillation.^[5] However, detailed in-vivo or in-vitro studies and specific signaling pathways have not been elucidated in the available literature.

Antibacterial Activity of Related Compounds

The related compound, 3-Methoxy-4-methylbenzoic acid, has been shown to exhibit antibacterial activity against both Gram-positive and Gram-negative bacteria by inhibiting the synthesis of bacterial fatty acids.^{[6][7]} It is plausible that **Methyl 3-methoxy-4-methylbenzoate** could be investigated for similar properties.

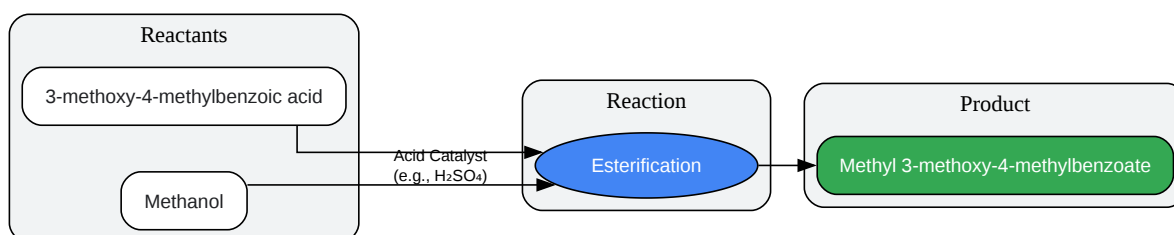
Signaling Pathway Diagrams

As no specific signaling pathways for **Methyl 3-methoxy-4-methylbenzoate** have been documented, a diagrammatic representation cannot be provided at this time.

Synthesis and Workflow Diagrams

General Synthesis Pathway

Methyl 3-methoxy-4-methylbenzoate can be synthesized via the esterification of 3-methoxy-4-methylbenzoic acid with methanol in the presence of an acid catalyst.[7]

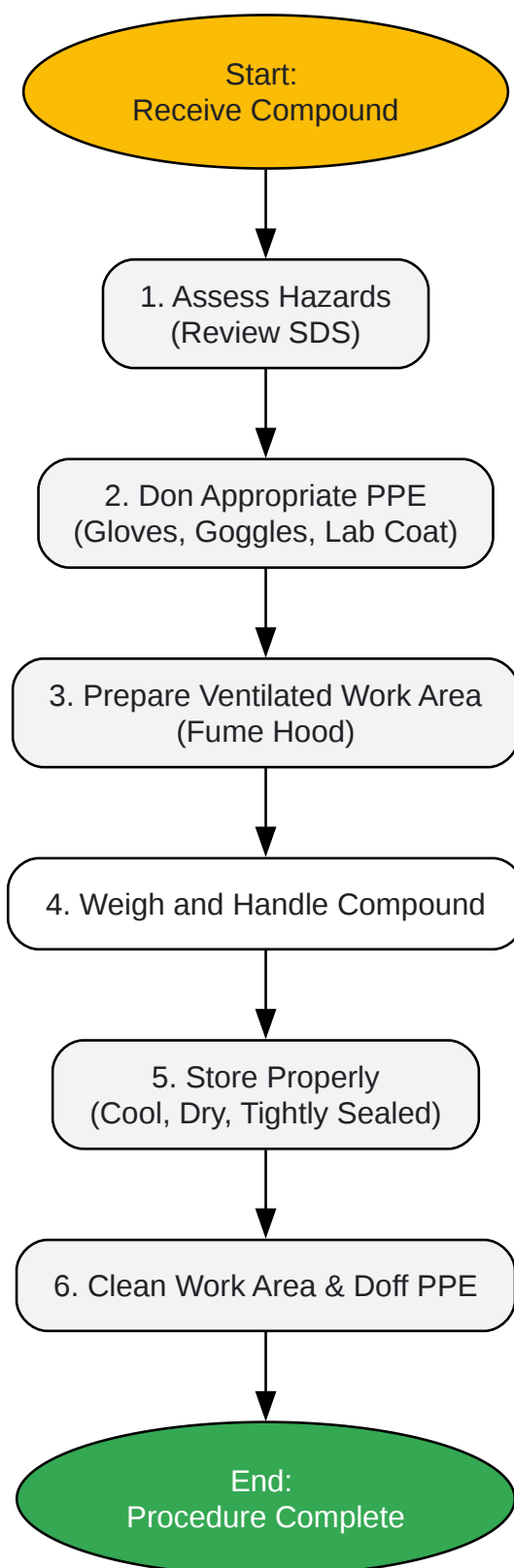


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Caption: General synthesis pathway for **Methyl 3-methoxy-4-methylbenzoate**.

Safe Handling Workflow

The following diagram outlines a logical workflow for the safe handling of **Methyl 3-methoxy-4-methylbenzoate** in a laboratory setting.



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Caption: Recommended workflow for safe laboratory handling.

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